

# Application Note: Quantification of Low Levels of Cannabinoid X (CBX) in Air Samples

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## Compound of Interest

Compound Name: CB 168  
Cat. No.: B12399364

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

The monitoring of airborne cannabinoids is a critical aspect of environmental and occupational health, particularly in settings where cannabis is cultivated, processed, or consumed. This application note details a robust and sensitive method for the quantification of trace levels of a representative cannabinoid, referred to herein as Cannabinoid X (CBX), in air samples. The described protocol utilizes thermal desorption coupled with two-dimensional gas chromatography and time-of-flight mass spectrometry (TD-GCxGC-TOF-MS), a technique that provides high sensitivity and selectivity for complex matrices. This methodology is suitable for assessing occupational exposure, monitoring environmental contamination, and supporting drug development research.

## Experimental Protocols

### 1. Air Sample Collection

This protocol describes both personal and fixed-location air sampling.

- Materials:
  - Personal air sampling pumps
  - Fixed sequential air sampler
  - Thermal desorption (TD) tubes (e.g., Tenax® TA/Carbograph 5TD)
  - Calibration rig for air sampling pumps
- Procedure:
  - Pump Calibration: Calibrate personal and fixed sampling pumps to a flow rate of 100 mL/min using a calibrated flow meter.
  - Personal Sampling:
    - Attach a conditioned TD tube to the personal sampling pump via inert tubing.
    - Clip the pump to the belt of the individual and the sampling tube to their breathing zone (e.g., lapel).
    - Collect the sample for a predetermined period (e.g., 8 hours for a full work shift).
    - After sampling, cap the TD tube securely and store it at 4°C until analysis.
  - Fixed-Location Sampling:
    - Place the fixed sequential air sampler in the area of interest.
    - Insert conditioned TD tubes into the sampler.
    - Program the sampler to collect air at 100 mL/min for specific time intervals to obtain time-resolved data.
    - After sampling, remove the TD tubes, cap them, and store them at 4°C until analysis.
  - Field Blanks: Include field blank TD tubes that are handled in the same manner as the samples but with no air drawn through them to account for any background contamination.

## 2. Sample Analysis: Thermal Desorption-Gas Chromatography-Mass Spectrometry (TD-GCxGC-TOF-MS)

- Instrumentation:
  - Thermal desorption unit
  - Comprehensive two-dimensional gas chromatograph (GCxGC)
  - Time-of-flight mass spectrometer (TOF-MS)
- Procedure:
  - Thermal Desorption:
    - Place the TD tube in the thermal desorber.
    - Desorb the trapped analytes by heating the tube (e.g., at 280°C for 10 minutes) with a flow of inert carrier gas (e.g., helium).
    - Cryo-focus the desorbed analytes onto a cold trap (e.g., at -10°C) to ensure sharp chromatographic peaks.
    - Rapidly heat the cold trap to inject the analytes into the GCxGC system.
  - GCxGC Separation:
    - Perform a two-dimensional chromatographic separation. An example column set would be a non-polar first dimension column (e.g., DB-5ms) and a polar second dimension column (e.g., DB-17ms).
    - Use an appropriate temperature program to separate the analytes based on their volatility and polarity.
  - TOF-MS Detection:
    - Analyze the eluting compounds using a TOF-MS detector.

- Acquire data in full scan mode over a mass range of m/z 50-550.
- Identify CBX based on its retention times in both dimensions and its mass spectrum.
- Quantify CBX by comparing the peak area of a characteristic ion to a calibration curve generated from certified reference standards.

## Data Presentation

The following tables summarize hypothetical quantitative data for CBX in air samples collected from different environments.

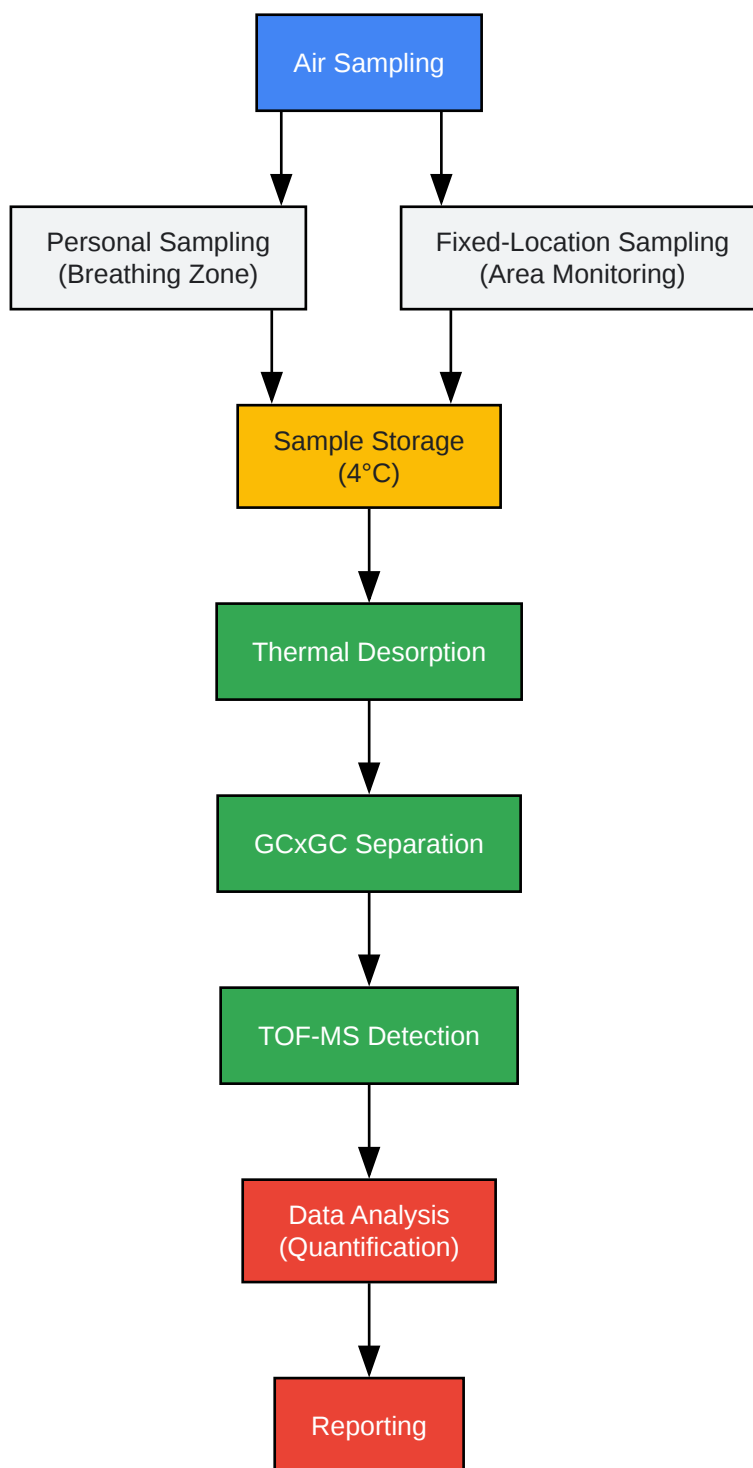
Table 1: CBX Concentrations from Personal Air Sampling

Sample ID	Location	Sampling Duration (hours)	Air Volume (L)	CBX Concentration (ng/m <sup>3</sup> )
PERS-01	Cultivation Room	8	48	15.2
PERS-02	Processing Area	8	48	35.8
PERS-03	Office (adjacent)	8	48	2.1
PERS-BLK	Field Blank	N/A	N/A	< 0.5

Table 2: Time-Resolved CBX Concentrations from Fixed-Location Sampling in Processing Area

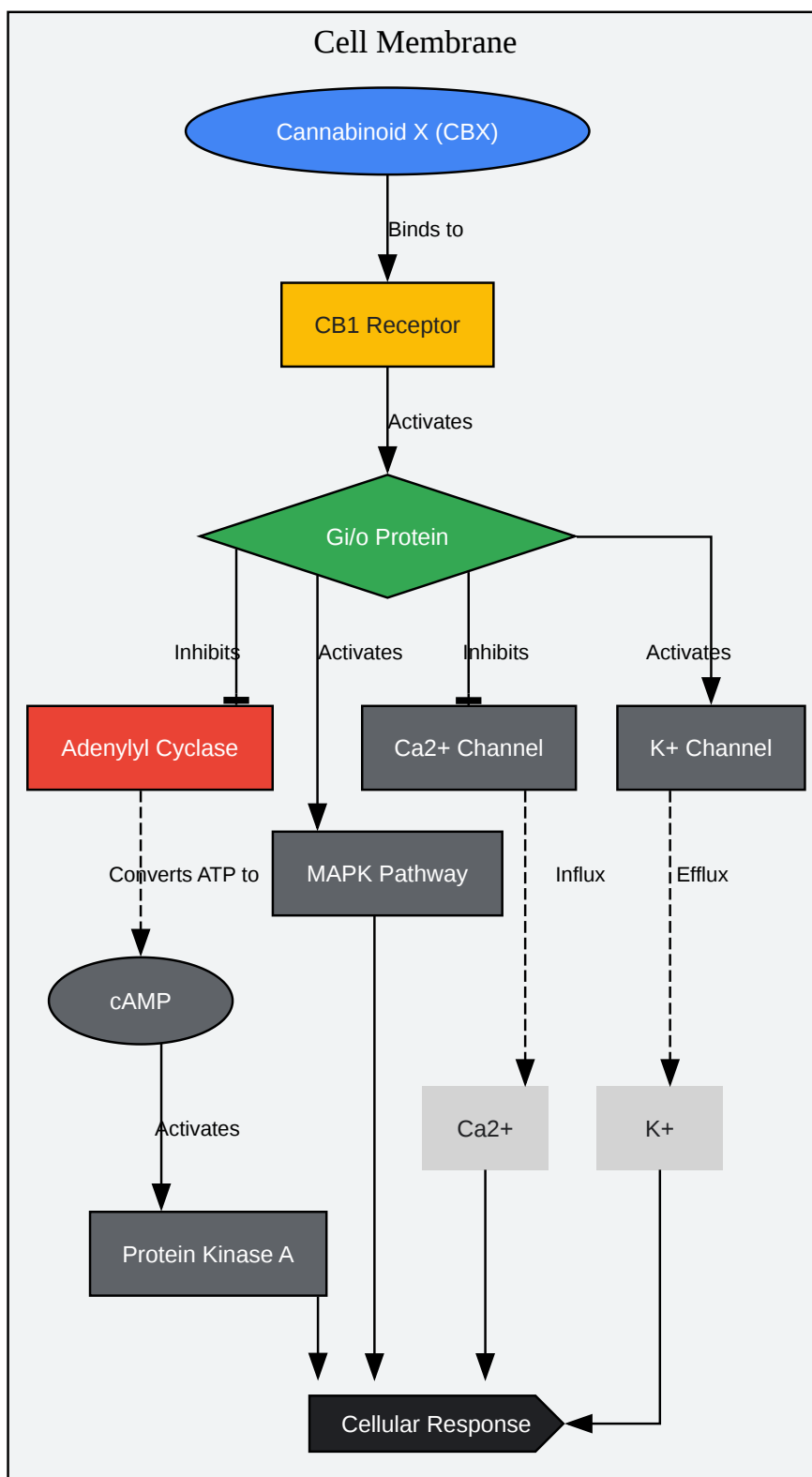
Sample ID	Time Interval	Air Volume (L)	CBX Concentration (ng/m <sup>3</sup> )
FIXED-01	09:00 - 11:00	12	28.5
FIXED-02	11:00 - 13:00	12	42.1
FIXED-03	13:00 - 15:00	12	38.9
FIXED-04	15:00 - 17:00	12	31.4
FIXED-BLK	Field Blank	N/A	< 0.5

## Visualizations



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Caption: Experimental workflow for quantifying CBX in air samples.



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Caption: Generalized CB1 receptor signaling pathway.

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